Advanced Synthesis of 6-Chloro-4-fluoropyridin-3-amine

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Compound of Interest

Compound Name:	*6-Chloro-4-fluoropyridin-3-amine*
CAS No.:	*1256811-74-1*
Cat. No.:	*B1433828*

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Target Molecule: **6-Chloro-4-fluoropyridin-3-amine** CAS: 1256811-74-1 Molecular Formula: C

H

ClFN

Role: Critical scaffold for Type II kinase inhibitors (e.g., targeting BRAF, EGFR).

Executive Technical Summary

The synthesis of **6-Chloro-4-fluoropyridin-3-amine** presents a specific regiochemical challenge: installing a fluorine atom at the C4 position while preserving the C6-chlorine and C3-amine functionalities. Direct electrophilic fluorination of the parent pyridine often yields mixtures of C2/C4 isomers. Therefore, the most robust protocols rely on Directed Ortho-Metalation (DoM) for lab-scale precision or Nucleophilic Aromatic Substitution (S

Ar) for process scalability.

Key Physical Properties

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Property	Value	Note
Molecular Weight	146.55 g/mol	
Appearance	Off-white to pale yellow solid	Light sensitive
Storage	2–8°C, Inert Atmosphere	Oxidation prone (Amine)
pKa (Calc)	~3.5 (Pyridine N)	Reduced basicity due to F/Cl

Retrosynthetic Logic & Starting Materials

The retrosynthetic disconnection reveals two primary precursors based on the bond being formed (C4–F).

- Strategy A (C–F Bond Formation via DoM): Utilizes the widely available 6-chloropyridin-3-amine as the starting block. The amine is used as a Directed Metalation Group (DMG) to install the fluorine at C4.
- Strategy B (Cl

  F Exchange): Utilizes 4,6-dichloropyridin-3-amine. This relies on the higher electrophilicity of the C4 position (relative to C6) for selective Halex reaction.

Primary Starting Materials

Precursor Name	CAS	Purity Req.	Role
6-Chloropyridin-3-amine	5350-93-6	>98%	Core Scaffold (Strategy A)
N-Fluorobenzenesulfonimide (NFSI)	133745-75-2	>97%	Electrophilic F Source
Pivaloyl Chloride	3282-30-2	>99%	Protecting Group (DMG)
4,6-Dichloropyridin-3-amine	1393565-67-1*	>95%	Core Scaffold (Strategy B)

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*Note: CAS for dichloropyridin-3-amine derivatives varies by salt form/substitution.

Pathway 1: Directed Ortho-Metalation (Precision Protocol)

Best for: Gram-scale synthesis, high regioselectivity, and academic research.

Mechanistic Insight

The C3-amine is protected with a pivaloyl group (Piv). The carbonyl oxygen of the pivalamide coordinates with lithiating agents (n-BuLi), directing deprotonation selectively to the C4 position (ortho-lithiation). This overcomes the natural tendency of pyridines to undergo nucleophilic attack or random metalation.

Step-by-Step Protocol

Step 1: Protection (Formation of N-(6-chloropyridin-3-yl)pivalamide)

- Dissolution: Dissolve 6-chloropyridin-3-amine (1.0 eq) in anhydrous DCM (10 V). Add Triethylamine (1.5 eq).
- Addition: Cool to 0°C. Add Pivaloyl chloride (1.1 eq) dropwise over 30 mins to control exotherm.
- Workup: Warm to RT and stir for 4h. Wash with NaHCO

  (aq) and Brine. Dry over Na

  SO

  .
- Yield Target: >90% (White solid).

Step 2: Regioselective Fluorination (The Critical Step)

- Setup: Flame-dry a 3-neck flask. Purge with Argon. Dissolve protected intermediate (1.0 eq) in anhydrous THF.

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- Lithiation: Cool to -78°C. Add n-BuLi (2.2 eq, 2.5M in hexanes) dropwise.
  - Observation: Solution turns deep yellow/orange (formation of di-lithio species).
  - Time: Stir at -78°C for 2 hours to ensure complete C4-lithiation.
- Quench: Dissolve NFSI (1.5 eq) in THF and add slowly to the lithiated species at -78°C.
- Warming: Allow to warm to RT overnight.
- Workup: Quench with NH

  Cl (sat). Extract with EtOAc.[1][2]

Step 3: Deprotection[3]

- Hydrolysis: Suspend the fluorinated intermediate in 3M HCl (aq) or H

  SO

  (aq).
- Reflux: Heat to 90°C for 6–12 hours. Monitor by LCMS for disappearance of the pivaloyl mass (+84 Da).
- Neutralization: Cool to 0°C. Carefully adjust pH to 8–9 with NaOH (aq).
- Isolation: Extract with DCM. The product is often volatile; use low-temp rotary evaporation.

Pathway 2: Nucleophilic Aromatic Substitution (Scalable Protocol)

Best for: Multi-gram to Kilo-scale, process chemistry.

Mechanistic Insight

In 4,6-dichloropyridin-3-amine, the C4-chlorine is more activated towards nucleophilic attack than the C6-chlorine due to the resonance contribution of the pyridine nitrogen (para-like position). However, the electron-donating amine at C3 deactivates the ring. Therefore, this

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route often requires high temperatures or a "Sandmeyer-like" variation where the amine is introduced after fluorination.

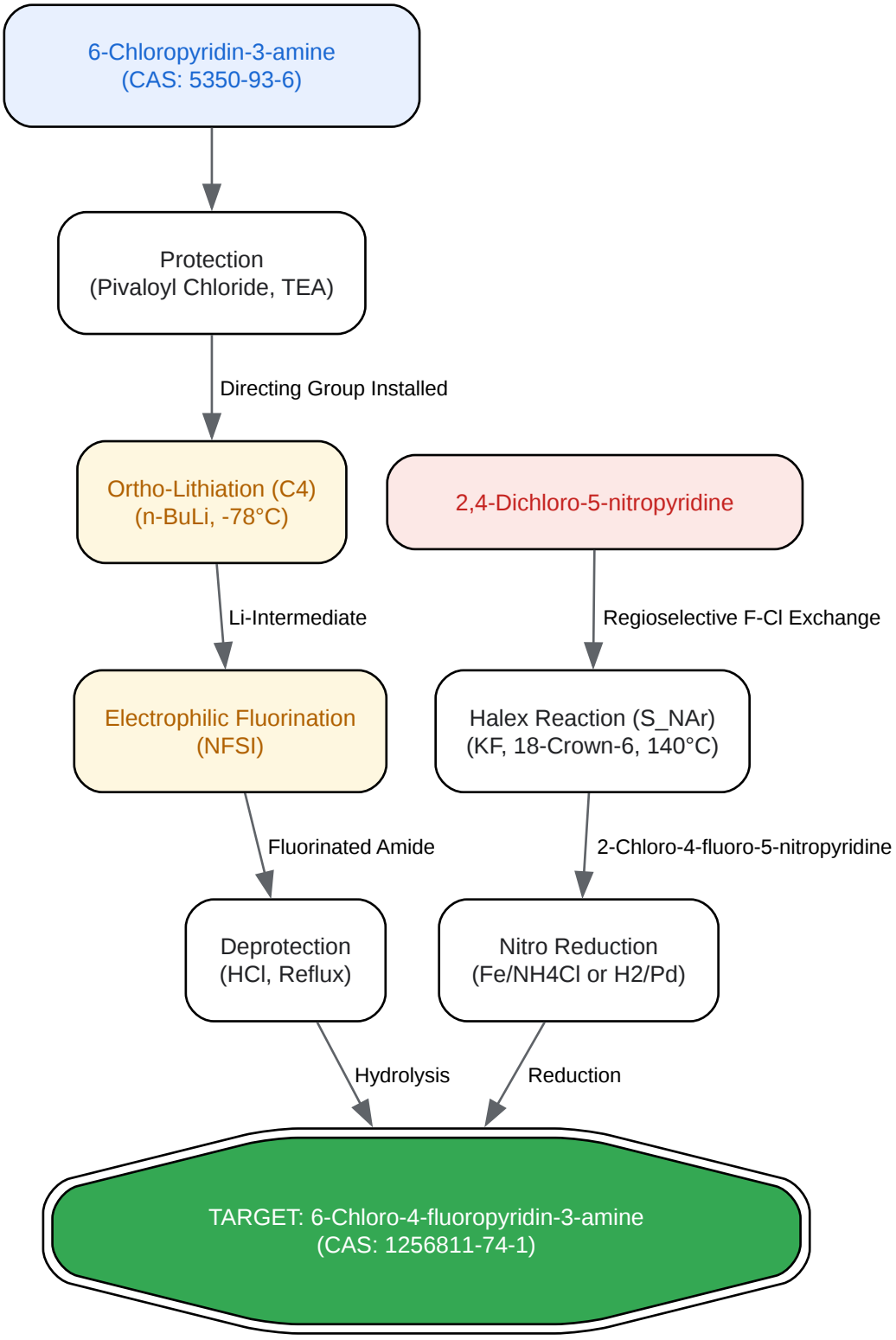
Modified Protocol (Halex on Nitro Precursor): A superior variation involves the Halex reaction on 2,4-dichloro-5-nitropyridine followed by reduction. The nitro group strongly activates the C4-Cl.

- Substrate: 2,4-Dichloro-5-nitropyridine.
- Fluorination: React with KF (spray-dried) and 18-crown-6 (catalyst) in Sulfolane at 140°C.
  - Selectivity: Fluorine preferentially displaces the C4-Cl (ortho to Nitro).
- Reduction: Fe/NH

  Cl or H

  /Pd-C reduction of the nitro group to the amine.
  - Result: **6-Chloro-4-fluoropyridin-3-amine**.[4][5]

Visualization of Workflows



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Figure 1: Comparison of Directed Ortho-Metalation (Left) and S

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Ar (Right) pathways.

Critical Control Points & Troubleshooting

Parameter	Risk Factor	Mitigation Strategy
Moisture (DoM Route)	n-BuLi destruction	Use KF titrator for solvent water content (<50 ppm). Flame-dry glassware.
Temperature (DoM)	Loss of regiocontrol	Maintain <-70°C during lithiation. If warmed too fast, "Dance of Lithium" (scrambling) occurs.
NFSI Quality	Low Yield	Recrystallize NFSI if aged. Old reagent leads to radical side reactions.
Safety (Halex)	HF Generation	Trace water in Halex reactions can generate HF gas. Use Hastelloy reactors or glass-lined vessels; vent scrubbers required.

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